Technical Deep Dive: Aqueous Stability Profile of Ceftazidime & Methyl-Functionalized Moieties

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Compound of Interest

Compound Name:	*Methyl ceftazidime*
CAS No.:	*1354396-23-8*
Cat. No.:	*B601318*

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Executive Technical Synthesis

This guide addresses the stability profile of Ceftazidime in aqueous media.[1][2][3][4][5][6][7][8][9] While "**Methyl ceftazidime**" is often used colloquially to refer to specific methylated intermediates (e.g., Ceftazidime methyl ester) or the N-methylated pyridinium moiety inherent to the molecule, this analysis focuses on the parent API (Active Pharmaceutical Ingredient) and its methyl-bearing functional groups.

Ceftazidime exhibits a complex degradation profile driven by the lability of its

-lactam ring and the leaving-group potential of the C3-pyridinium methyl side chain. In aqueous solution, it follows pseudo-first-order kinetics, with a U-shaped pH-rate profile. Maximum stability is achieved in the pH range of 4.5 to 6.5.[5][7] Outside this window, specific acid-base catalysis accelerates hydrolysis, leading to the liberation of pyridine (a toxic byproduct) and the formation of biologically inactive open-ring metabolites.

Molecular Architecture & Lability Points[1]

To understand the stability profile, we must first dissect the molecule's stress points. Ceftazidime contains three critical "methyl" related features that dictate its behavior in water:

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- The

  -Lactam Core: The four-membered ring is highly strained. Hydrolytic attack here is the primary degradation pathway.

- The C3-Pyridinium-Methyl Linkage: The methylene bridge connecting the cephem nucleus to the pyridine ring is a unique structural vulnerability. The pyridine ring acts as a leaving group, facilitated by the electron-withdrawing nature of the system.

- The Methoxyimino Group (Methyl-oxime): Located on the acyl side chain, this group confers resistance to

  -lactamases but is susceptible to syn-anti isomerization under UV light or extreme pH.

Degradation Pathways & Mechanism[4][11]

The degradation of Ceftazidime in aqueous solution is not a single event but a bifurcated pathway.[3] The two dominant mechanisms are

-Lactam Hydrolysis and Pyridine Elimination.

Mechanistic Flow (Graphviz Visualization)

The following diagram illustrates the kinetic cascade of Ceftazidime degradation.

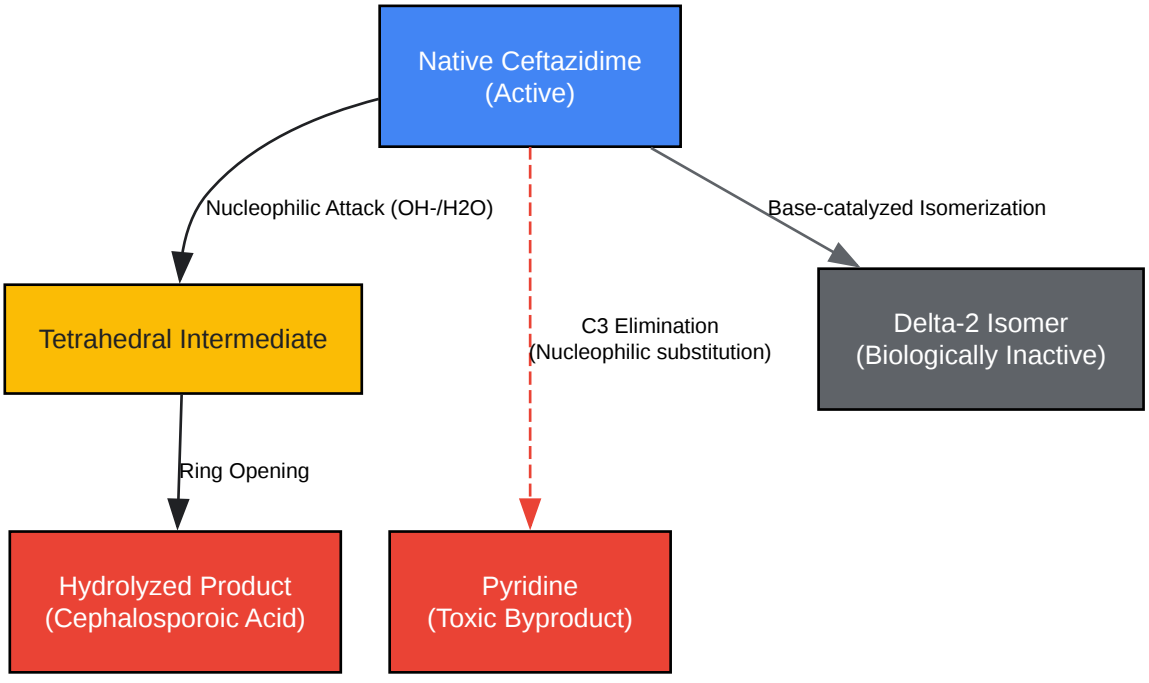

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Figure 1: Primary degradation pathways of Ceftazidime in aqueous solution, highlighting the critical liberation of pyridine and ring opening.[3]

Detailed Pathway Analysis

- Hydrolysis (Major Pathway): Water or hydroxide ions attack the carbonyl carbon of the

  -lactam ring. This relieves ring strain, resulting in a biologically inactive cephalosporoic acid derivative. This reaction is catalyzed by both H+ and OH-.

- Elimination (Pyridine Release): The pyridinium group at the C3 position is a good leaving group. In aqueous solution, particularly as temperature rises, the C-N bond cleaves, releasing free pyridine. This is a critical safety parameter, as pyridine content is strictly regulated in injectable formulations.

- Epimerization: Under basic conditions, the double bond in the dihydrothiazine ring can migrate from

  to

  , resulting in a loss of antibacterial potency.

Kinetic Factors & Stability Profile

pH-Rate Profile

The stability is heavily pH-dependent.

- pH < 4.0: Specific acid catalysis dominates. Protonation of the carboxyl groups facilitates hydrolysis.

- pH 4.5 – 6.5: The Stable Window. The degradation rate (

) is at its minimum. The molecule exists largely as a zwitterion, which is intrinsically more stable.

- pH > 7.0: Specific base catalysis causes a rapid exponential increase in degradation rates. The hydroxide ion is a potent nucleophile for the

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-lactam carbonyl.

Temperature Dependence (Arrhenius)

Degradation follows Arrhenius kinetics.

- Activation Energy (

  ): Approximately 80–90 kJ/mol.

- Implication: A temperature increase from 4°C to 25°C increases the degradation rate by a factor of ~5-10. Reconstituted solutions must be used within 18-24 hours at room temperature or 7 days at 4°C.

Buffer Catalysis

Phosphate, citrate, and acetate buffers can exhibit general acid-base catalysis, accelerating degradation compared to unbuffered water.

- Recommendation: For analytical standards, use freshly prepared mobile phases. For formulation, maintain pH control using minimal buffer concentrations or carbonate buffers (which are standard in commercial vials to facilitate dissolution).

Quantitative Data Summary

The following data aggregates kinetic parameters from multiple stability studies (See References [1][2]).

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Parameter	Condition	Value / Observation
Optimal pH	Aqueous Solution	4.5 – 6.5
Half-life ( )	pH 6.0, 25°C	~40 – 45 hours
Half-life ( )	pH 6.0, 4°C	> 160 hours
Pyridine Limit	Regulatory (USP/EP)	NMT 0.4% (w/w)
Degradation Order	Aqueous	Pseudo-First-Order
Major Byproduct	All pH levels	Pyridine (Product C)

Experimental Protocol: Stability-Indicating HPLC Method

To validate the stability of Ceftazidime or its methyl-derivatives in your own lab, use this self-validating protocol. This method separates the parent drug from the pyridine impurity and the isomer.

Chromatographic Conditions

- Column: C18 Reverse Phase (e.g., 250 mm x 4.6 mm, 5 µm packing). Why? Provides hydrophobic retention necessary to separate the polar pyridine from the zwitterionic ceftazidime.
- Mobile Phase A: Phosphate Buffer pH 3.6 (0.05 M).
- Mobile Phase B: Acetonitrile.
- Mode: Isocratic (90% A : 10% B) or Gradient (5% B to 30% B over 20 mins).
- Flow Rate: 1.0 - 1.5 mL/min.

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- Detection: UV at 254 nm.[4] Why? This is the isosbestic point for many cephalosporins and provides good sensitivity for the pyridine ring.
- Temperature: 25°C (Strictly controlled to prevent on-column degradation).

Workflow (Step-by-Step)

- Standard Preparation: Dissolve Ceftazidime standard in Mobile Phase A to a concentration of 0.5 mg/mL. Critical: Inject immediately. Do not store at RT.
- Sample Stressing (Validation):
  - Acid Hydrolysis: 0.1 N HCl for 4 hours at 60°C.
  - Base Hydrolysis: 0.1 N NaOH for 1 hour at RT (Neutralize before injection).
  - Thermal: 60°C water bath for 24 hours.
- System Suitability:
  - Tailing Factor: < 1.5 for Ceftazidime peak.
  - Resolution (
    ): > 2.0 between Ceftazidime and Pyridine peaks.
  - Precision: RSD < 2.0% for 5 replicate injections.

Workflow Visualization



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Figure 2: Analytical workflow for quantifying Ceftazidime and impurities.

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